

# Function of 3-Isoamyl-6-methyl-2-heptyl myristate as a biochemical reagent

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## Compound of Interest

Compound Name: 3-Isoamyl-6-methyl-2-heptyl myristate

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## 3-Isoamyl-6-methyl-2-heptyl Myristate: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Isoamyl-6-methyl-2-heptyl myristate** is commercially available as a biochemical reagent for life science research.<sup>[1]</sup> However, a comprehensive review of publicly available scientific literature reveals a notable absence of studies detailing its specific biological activity, mechanism of action, or its application in drug development. This technical guide addresses this information gap by providing a detailed overview of the known chemical and physical properties of **3-Isoamyl-6-methyl-2-heptyl myristate**. Furthermore, by examining the established biological roles of its parent compound, myristic acid, and other myristate esters, this document outlines the potential biochemical functions and therapeutic applications of **3-Isoamyl-6-methyl-2-heptyl myristate**. Detailed experimental protocols are provided to guide researchers in the evaluation of its potential as an N-myristoyltransferase inhibitor and as an antimicrobial agent.

## Introduction

**3-Isoamyl-6-methyl-2-heptyl myristate** (CAS No. 88332-30-3) is a fatty acid ester.

Structurally, it is the ester formed from myristic acid, a saturated 14-carbon fatty acid, and the branched-chain alcohol 3-isoamyl-6-methyl-2-heptanol. While it is supplied as a reagent for research purposes, its functional role in a biochemical context remains uncharacterized in the scientific literature.<sup>[1]</sup> This guide synthesizes available information on the compound's properties and explores its potential biological activities based on the known functions of related myristate compounds.

Myristic acid itself is known to be a substrate for N-myristoyltransferase (NMT), an enzyme that catalyzes the attachment of myristate to the N-terminal glycine of a wide range of proteins. This process, known as N-myristylation, is crucial for protein-membrane interactions, signal transduction, and the assembly of viral capsids. Consequently, inhibitors of NMT are of significant interest as potential therapeutic agents for cancer, and fungal, and viral infections. Derivatives of myristic acid have been investigated for their ability to inhibit NMT and for their antimicrobial properties.

This document serves as a resource for researchers interested in investigating the biochemical function of **3-Isoamyl-6-methyl-2-heptyl myristate**, providing both a theoretical framework based on related compounds and practical experimental protocols for its characterization.

## Chemical and Physical Properties

The available data on the chemical and physical properties of **3-Isoamyl-6-methyl-2-heptyl myristate** are summarized below.

Property	Value	Reference
CAS Number	88332-30-3	<a href="#">[2]</a>
Molecular Formula	C <sub>27</sub> H <sub>54</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	410.73 g/mol	
Appearance	Colorless to almost colorless clear liquid	<a href="#">[2]</a>
Purity	>95.0% (GC)	<a href="#">[2]</a>
Density	0.85 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	205 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index	1.4450 to 1.4490	<a href="#">[1]</a>
Synonyms	3-Isoamyl-6-methyl-2-heptyl tetradecanoate, 2-Isopentyl-1,5-dimethylhexyl tetradecanoate, Myristic acid 3-isoamyl-6-methyl-2-heptyl ester	<a href="#">[2]</a> <a href="#">[3]</a>

## Potential Biological Activities and Therapeutic Applications

There is no direct evidence for the biological activity of **3-Isoamyl-6-methyl-2-heptyl myristate** in the current body of scientific literature. However, based on the known functions of myristic acid and its derivatives, several potential areas of investigation are proposed.

### N-Myristoyltransferase (NMT) Inhibition

N-myristylation is a critical lipid modification of proteins involved in various signaling pathways. The enzyme responsible, NMT, is a validated drug target for various diseases. Myristic acid analogs can act as competitive inhibitors of NMT. It is plausible that **3-Isoamyl-6-methyl-2-heptyl myristate**, or its potential metabolites, could exhibit inhibitory activity against NMT.

## Antimicrobial Activity

Fatty acids and their esters can exhibit antimicrobial properties. Myristic acid derivatives have been shown to possess both antibacterial and antifungal activities. Therefore, **3-Isoamyl-6-methyl-2-heptyl myristate** could potentially serve as a novel antimicrobial agent.

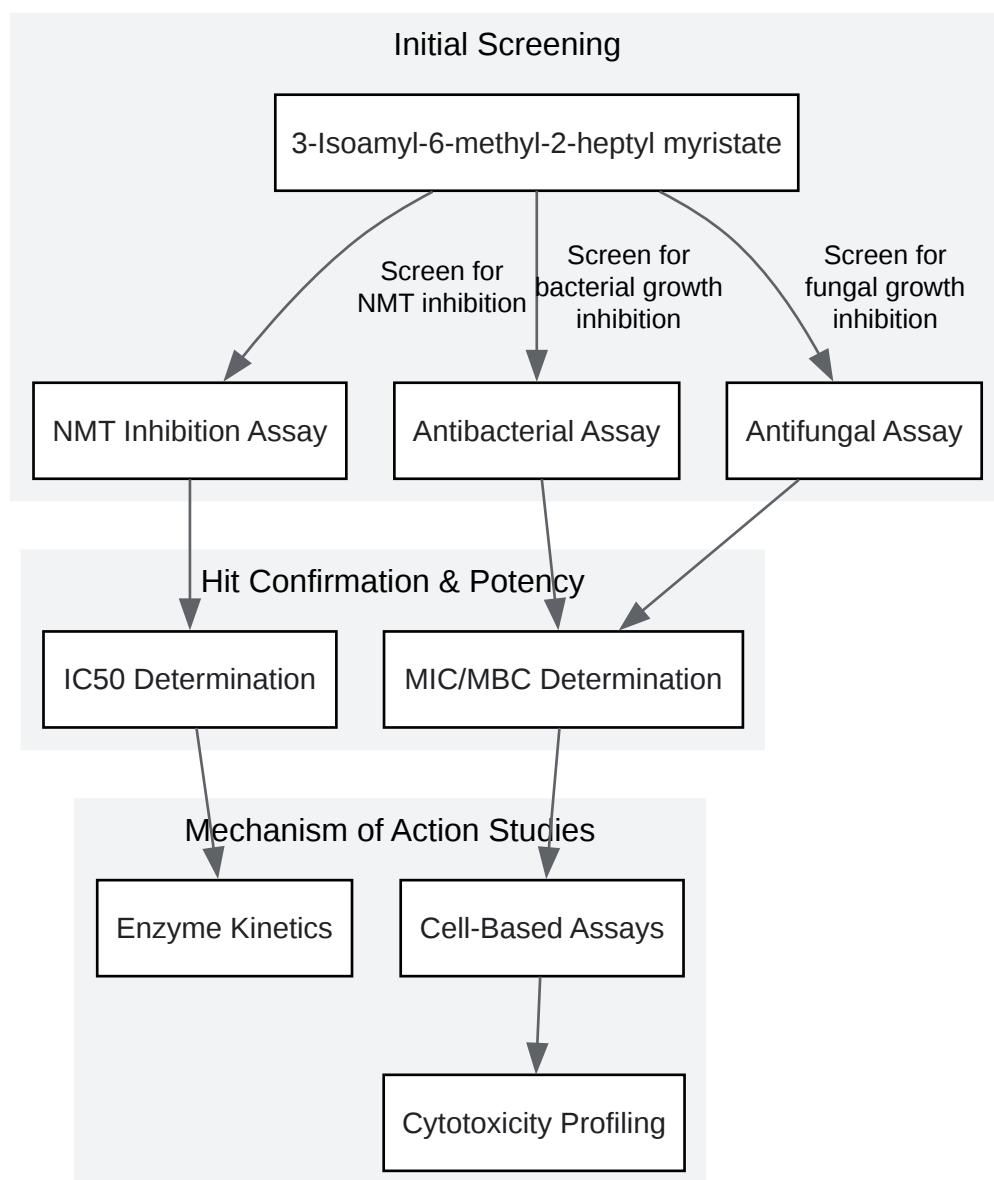
The following table summarizes the reported activities of related myristate compounds to provide a basis for the potential investigation of **3-Isoamyl-6-methyl-2-heptyl myristate**.

Compound Class	Example Activity	Target Organism/Enzyme	Reported Values (IC50/MIC)
Myristic Acid Analogs	NMT Inhibition	Homo sapiens NMT1 & NMT2	IC50 values in the low nanomolar to micromolar range have been reported for various inhibitors.
Myristic Acid Derivatives	Antifungal	Candida albicans, Cryptococcus neoformans	MICs for some analogs are in the micromolar range.
Sophorolipids from Myristic Acid	Antibacterial	Staphylococcus aureus	MIC of 150 µg/mL has been reported for a myristic acid-derived sophorolipid.

Disclaimer: The data presented in this table are for related compounds and are intended to guide potential research directions for **3-Isoamyl-6-methyl-2-heptyl myristate**. These values are not representative of **3-Isoamyl-6-methyl-2-heptyl myristate** itself.

## Proposed Experimental Investigation Workflow

The following diagram illustrates a logical workflow for the initial biochemical characterization of **3-Isoamyl-6-methyl-2-heptyl myristate**.



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